

# Essential Safety and Operational Guide for 2-Bromo-5-methoxypyridine

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## Compound of Interest

Compound Name: **2-Bromo-5-methoxypyridine**

Cat. No.: **B047582**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and operational procedures for the handling and disposal of **2-Bromo-5-methoxypyridine** (CAS No. 105170-27-2). Adherence to these guidelines is critical to ensure a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Bromo-5-methoxypyridine** is classified as a substance that causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Appropriate PPE is mandatory to minimize exposure risks.

Table 1: Personal Protective Equipment (PPE) for Handling **2-Bromo-5-methoxypyridine**

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn where splashing is a risk.	To protect against splashes and vapors that can cause serious eye irritation.[1][2]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber) inspected prior to use.	To prevent skin contact, which can cause irritation.[1][2]
Body Protection	A flame-retardant lab coat and appropriate protective clothing to prevent skin exposure.	To protect against accidental skin contact and contamination of personal clothing.[1][2]
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.	To prevent inhalation of harmful dust, vapors, or mists that may cause respiratory irritation.[1][2]

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation:

- Ensure a safety shower and eyewash station are readily accessible and in good working order before handling.[2]
- Work in a designated area, such as a chemical fume hood, to ensure adequate ventilation.[1][2]
- Confirm all necessary PPE is available and in good condition.

### 2. Handling:

- Avoid contact with skin, eyes, and clothing.[[3](#)]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[[1](#)]
- Wash hands thoroughly after handling.[[1](#)]
- Do not eat, drink, or smoke in the handling area.[[4](#)]
- Keep containers tightly closed when not in use.[[1](#)]

### 3. Storage:

- Store in a well-ventilated place and keep the container tightly closed.[[1](#)]
- Store in a locked-up area.[[1](#)]
- Keep away from incompatible materials such as acids and bases.[[3](#)]

## Emergency Procedures: First Aid and Spill Response

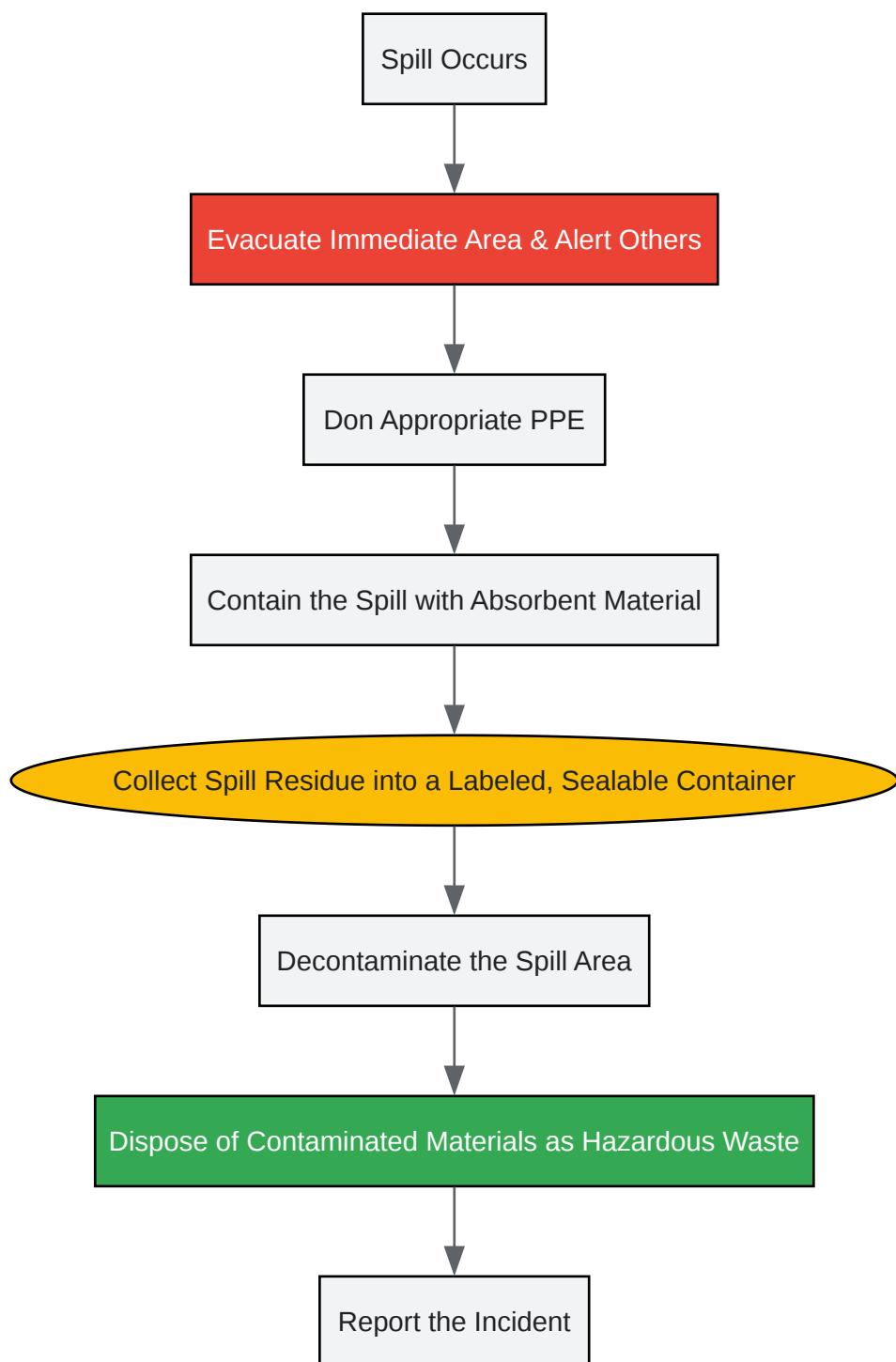
Immediate and appropriate action is crucial in the event of an exposure or spill.

Table 2: First Aid Measures for **2-Bromo-5-methoxypyridine** Exposure

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. <a href="#">[1]</a>
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical help. <a href="#">[1]</a>
Inhalation	Remove the person to fresh air and keep comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical help if you feel unwell. <a href="#">[1]</a>
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. <a href="#">[1]</a>

### Chemical Spill Workflow

In the event of a spill, a systematic approach is necessary to ensure safety and proper cleanup. The following diagram outlines the logical workflow for handling a chemical spill of **2-Bromo-5-methoxypyridine**.



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*Figure 1. Chemical Spill Response Workflow*

## Disposal Plan

Dispose of contents and containers in accordance with local, regional, and national regulations.

[1] Contact a licensed professional waste disposal service to dispose of this material.

Contaminated packaging should be treated as the product itself.

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## References

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